

4-Hydroxyisophthalic Acid: A Process-Related Impurity in Acetylsalicylic Acid

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Compound of Interest

Compound Name: 4-Hydroxyisophthalic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-hydroxyisophthalic acid**, a known impurity in acetylsalicylic acid (aspirin). It delves into the origin of this impurity, primarily as a byproduct of the synthesis of salicylic acid via the Kolbe-Schmitt reaction. This document outlines detailed experimental protocols for the synthesis of acetylsalicylic acid and the analytical procedures for the detection and quantification of **4-hydroxyisophthalic acid**. Quantitative data from pharmacopeial monographs are summarized, and logical workflows are visualized to offer a clear understanding of the manufacturing and control processes. This guide is intended to be a valuable resource for professionals involved in the research, development, and quality control of acetylsalicylic acid.

Introduction

Acetylsalicylic acid is one of the most widely used pharmaceuticals globally. Its purity is of paramount importance to ensure its safety and efficacy. Impurities in active pharmaceutical ingredients (APIs) can arise from various sources, including starting materials, intermediates, byproducts, and degradation products. **4-Hydroxyisophthalic acid** is identified as a specified impurity of acetylsalicylic acid in major pharmacopeias, such as the European Pharmacopoeia (EP), where it is designated as Impurity B.^{[1][2][3]} Understanding the source, control, and analytical determination of this impurity is critical for pharmaceutical manufacturers and regulatory bodies.

Physicochemical Properties of 4-Hydroxyisophthalic Acid

A summary of the key physicochemical properties of **4-hydroxyisophthalic acid** is presented in Table 1.

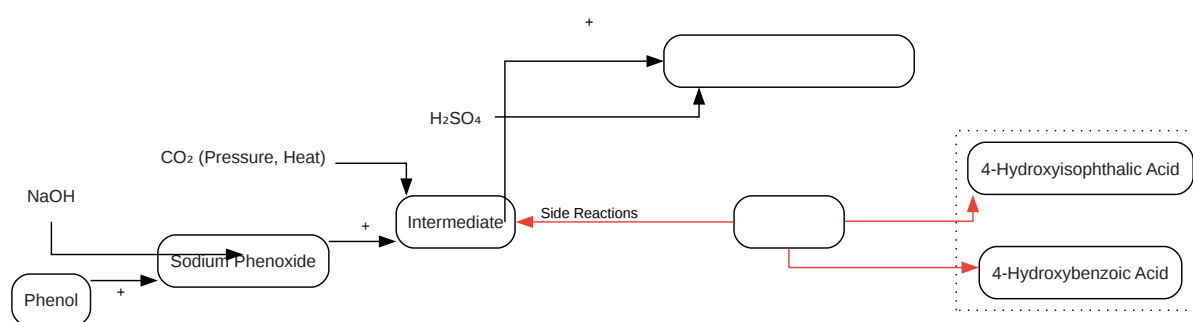
Property	Value	Reference
Chemical Name	4-Hydroxybenzene-1,3-dicarboxylic acid	[1]
Synonyms	4-Hydroxy-m-phthalic acid, Acetylsalicylic Acid Impurity B, Salicylic Acid Related Compound B	[1]
CAS Number	636-46-4	[1]
Molecular Formula	C ₈ H ₆ O ₅	[1]
Molecular Weight	182.13 g/mol	[1]
Appearance	White or almost white, crystalline powder or colourless crystals.	[3]
Solubility	Slightly soluble in water, freely soluble in ethanol (96%).	[3]
Melting Point	Approximately 143°C (instantaneous method)	[3]

Origin of 4-Hydroxyisophthalic Acid as an Impurity

4-Hydroxyisophthalic acid is not a degradation product of acetylsalicylic acid but rather a process-related impurity that originates from the synthesis of its precursor, salicylic acid.[4] The primary industrial method for synthesizing salicylic acid is the Kolbe-Schmitt reaction.[5][6]

The Kolbe-Schmitt Reaction

The Kolbe-Schmitt reaction involves the carboxylation of sodium phenoxide under high pressure and temperature.[5][6] While the desired product is salicylic acid (ortho-hydroxybenzoic acid), the reaction can also yield para-hydroxybenzoic acid and other dicarboxylic acids as byproducts, including **4-hydroxyisophthalic acid**. [4][7] The formation of these byproducts is influenced by reaction conditions such as temperature, pressure, and the cation used.[5]

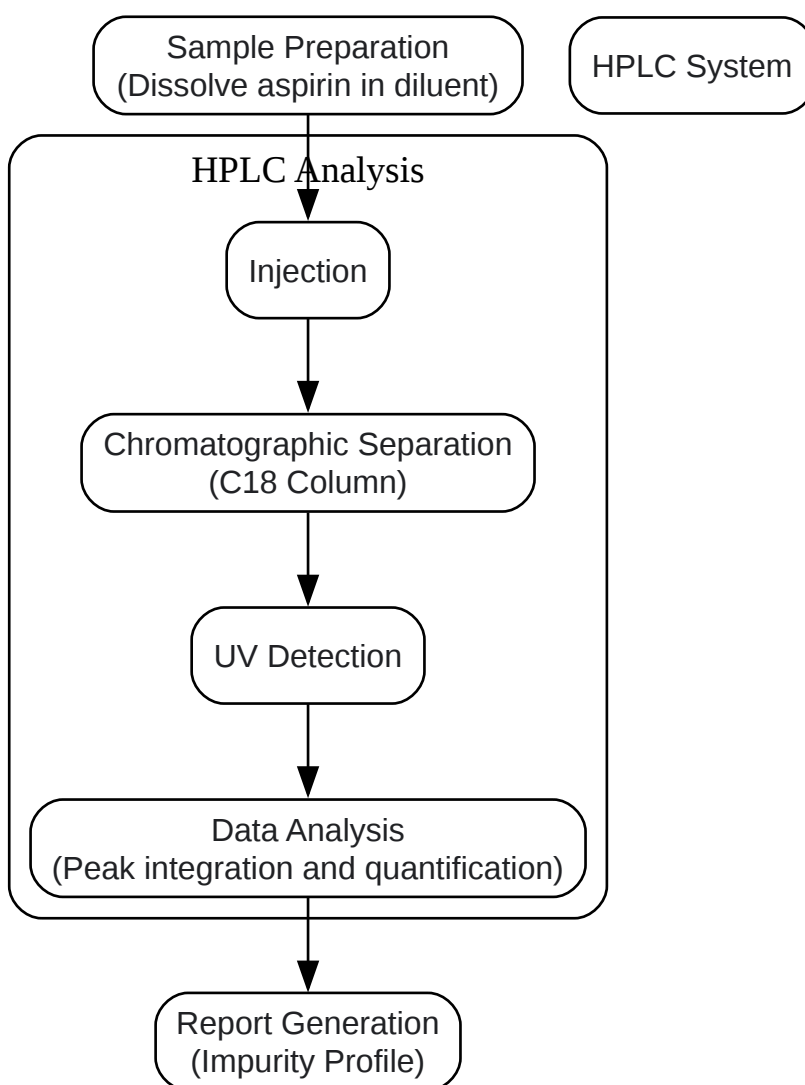
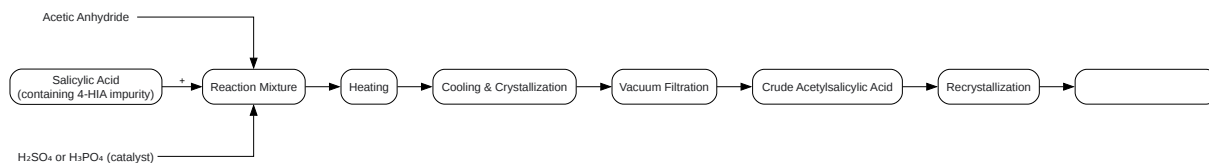


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Figure 1: Simplified schematic of the Kolbe-Schmitt reaction for salicylic acid synthesis.

Synthesis of Acetylsalicylic Acid

The synthesis of acetylsalicylic acid from salicylic acid is a well-established esterification reaction. Acetic anhydride is commonly used as the acetylating agent in the presence of an acid catalyst, such as sulfuric acid or phosphoric acid.



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